

A Comparative Guide to 1-Chloroundecane: Properties, Applications, and Alternatives in Research

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Compound of Interest

Compound Name: 1-Chloroundecane

Cat. No.: B1583068

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For researchers, scientists, and drug development professionals, **1-chloroundecane** is a versatile alkyl halide intermediate with significant applications in organic synthesis. This guide provides a comprehensive overview of its properties, key applications, and a comparative analysis with its alternatives, supported by experimental data and detailed protocols.

Physicochemical Properties of 1-Chloroundecane and Alternatives

1-Chloroundecane, a colorless to light yellow liquid, is a long-chain alkyl chloride. Its physical and chemical properties are crucial for its application in various synthetic procedures. A comparison with its bromo- and iodo-analogs highlights the differences in reactivity, which is a key consideration for its use as a chemical intermediate.

Property	1-Chloroundecane	1-Bromoundecane	1-Iodoundecane
Molecular Formula	C ₁₁ H ₂₃ Cl	C ₁₁ H ₂₃ Br	C ₁₁ H ₂₃ I
Molecular Weight	190.76 g/mol	235.21 g/mol	282.21 g/mol
CAS Number	2473-03-2	693-67-4	4282-44-4
Appearance	Colorless to light yellow clear liquid[1]	Colorless liquid	Colorless to yellow liquid
Boiling Point	242 °C	137-138 °C at 18 mmHg	155-157 °C at 15 mmHg
Melting Point	-16.9 °C	-9 °C	-4 °C
Density	0.87 g/cm ³	1.054 g/mL at 25 °C	1.23 g/cm ³
Reactivity	Good	Better	Best

Synthesis of 1-Chloroundecane

The most common laboratory-scale synthesis of **1-chloroundecane** involves the reaction of 1-undecanol with a chlorinating agent. Thionyl chloride (SOCl₂) is a widely used reagent for this conversion due to the clean reaction byproducts (SO₂ and HCl as gases).

Experimental Protocol: Synthesis of 1-Chloroundecane from 1-Undecanol using Thionyl Chloride

This protocol is adapted from the synthesis of other primary alkyl chlorides.

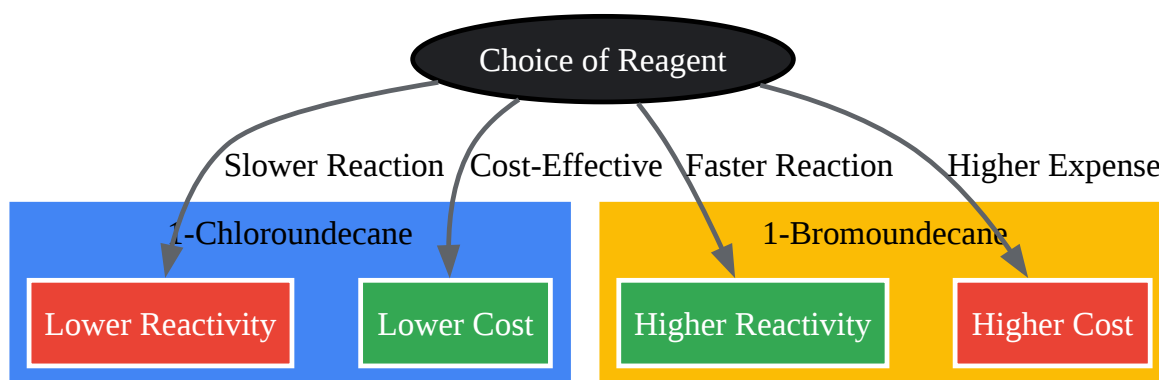
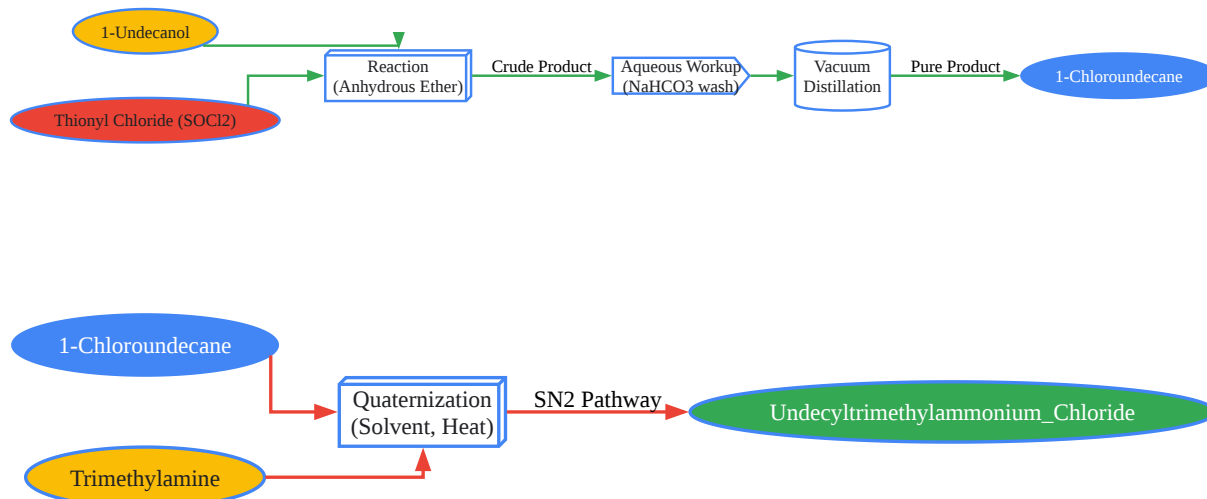
Materials:

- 1-Undecanol
- Thionyl chloride (SOCl₂)
- Pyridine (optional, as a catalyst and acid scavenger)
- Anhydrous diethyl ether (or another suitable solvent)

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Distillation apparatus

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a dropping funnel, dissolve 1-undecanol in anhydrous diethyl ether.
- Cool the solution in an ice bath.
- Slowly add thionyl chloride dropwise to the cooled solution with stirring. The molar ratio of 1-undecanol to thionyl chloride is typically 1:1.1 to 1:1.5.
- After the addition is complete, the reaction mixture is stirred at room temperature for several hours or gently refluxed to ensure the reaction goes to completion. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, the excess thionyl chloride and solvent are removed under reduced pressure.
- The crude product is then washed with a saturated sodium bicarbonate solution to neutralize any remaining acid, followed by washing with water.
- The organic layer is dried over anhydrous magnesium sulfate, and the **1-chloroundecane** is purified by vacuum distillation.



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References

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